

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Fluorooctane

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Compound of Interest

Compound Name: 1-Fluorooctane

Cat. No.: B1361355

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For Immediate Use by Laboratory Professionals: This document provides critical safety protocols and logistical plans for the handling and disposal of **1-Fluorooctane**, ensuring the protection of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for maintaining a safe laboratory environment.

Essential Safety and Handling Information

1-Fluorooctane is a flammable liquid that can cause skin, eye, and respiratory irritation.[1][2][3][4] Proper personal protective equipment (PPE) is mandatory to minimize exposure and ensure safety. All handling of **1-Fluorooctane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **1-Fluorooctane**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). See Table 2 for detailed glove comparison.	Prevents skin contact and irritation.[1][3]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a significant risk of splashing.	Protects against eye irritation and serious eye damage from splashes.[1][3]
Respiratory Protection	NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges (black color code).[2]	Protects against respiratory irritation from inhalation of vapors.[1][2][3]
Protective Clothing	Laboratory coat, closed-toe shoes, and long pants.	Minimizes the risk of skin contact with splashes.

Chemical and Physical Properties of 1-Fluorooctane

Understanding the physical and chemical properties of **1-Fluorooctane** is crucial for safe handling and storage.

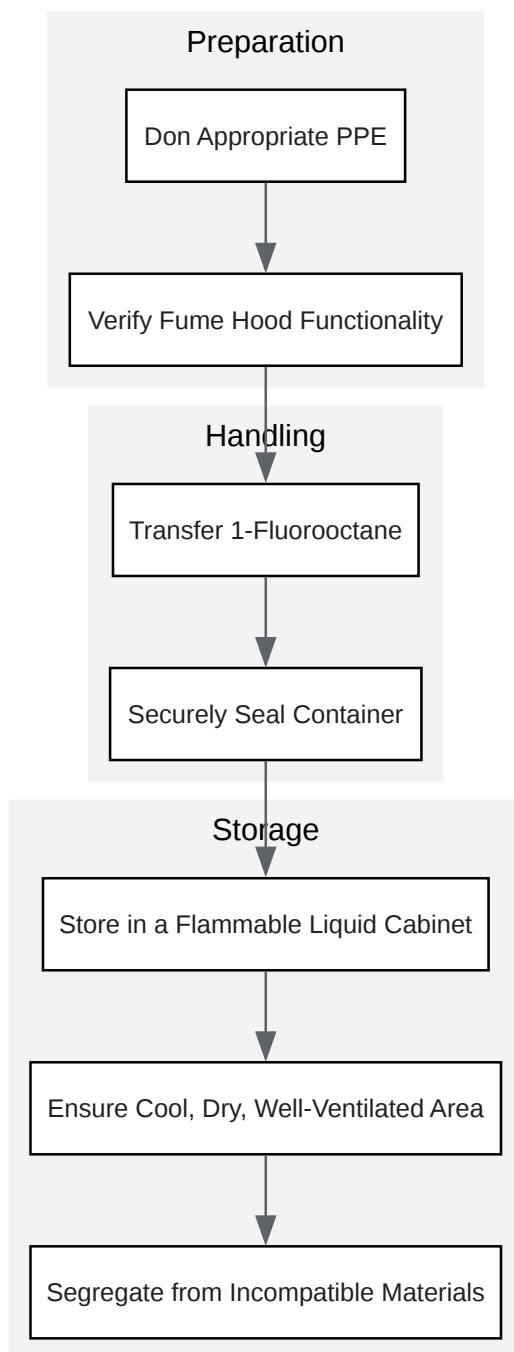
Property	Value
CAS Number	463-11-6[1][2][4][6][7]
Molecular Formula	C ₈ H ₁₇ F[1][2][4][6][7]
Molecular Weight	132.22 g/mol [1][2][4][6]
Appearance	Colorless liquid[1]
Boiling Point	142-146 °C (lit.)[1][4][6][8]
Density	0.814 g/mL at 25 °C (lit.)[1][4][6][8]
Flash Point	42 °C (107.6 °F) - closed cup[4][7]
Vapor Pressure	Data not readily available

Operational Plans: Step-by-Step Guidance

Handling and Storage Protocol

A systematic approach to handling and storage is critical to prevent accidents and exposure.

Workflow for Handling and Storing 1-Fluorooctane



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Caption: A logical workflow for the safe handling and storage of **1-Fluorooctane**.

Glove Selection and Use

While specific permeation data for **1-Fluorooctane** is not readily available from major glove manufacturers, general resistance information for halogenated hydrocarbons suggests that nitrile, neoprene, and butyl rubber are suitable materials. It is crucial to select gloves with a sufficient thickness and to change them immediately if contamination is suspected.

Glove Material	General Resistance to Halogenated Hydrocarbons	Considerations
Nitrile	Good for splash protection, but may have limited resistance to prolonged contact. [9] [10]	Excellent dexterity and puncture resistance. Change gloves frequently.
Neoprene	Generally offers good resistance.	Good balance of chemical resistance and flexibility.
Butyl Rubber	Often recommended for halogenated solvents, but may perform poorly with aliphatic hydrocarbons. [11]	Excellent for handling many organic solvents, but can be less dexterous.
Viton™	Excellent resistance to a broad range of chemicals, including halogenated hydrocarbons.	Higher cost, may be less flexible.

Experimental Protocol for Glove Permeation Testing: The standardized test method for evaluating the resistance of protective clothing materials to permeation by liquids is ASTM F739.[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) This method involves continuous contact of the glove material with the chemical and measuring the breakthrough time and permeation rate.

Respiratory Protection Program

When engineering controls such as fume hoods are not sufficient to maintain exposure below acceptable levels, or during emergency situations, respiratory protection is required. For **1-Fluorooctane**, a NIOSH-approved air-purifying respirator equipped with organic vapor (OV) cartridges is recommended. The NIOSH color code for organic vapor cartridges is black.[\[2\]](#) A

multi-gas/vapor cartridge that also includes protection against acid gases may be appropriate depending on the specific laboratory environment.

Occupational Exposure Limits (OELs): Currently, there are no specific OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) established for **1-Fluorooctane**.^{[13][15][16][17][18]} In the absence of a specific OEL, it is crucial to handle **1-Fluorooctane** with a high degree of caution and to minimize all potential exposures.

Disposal Plan

Proper disposal of **1-Fluorooctane** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

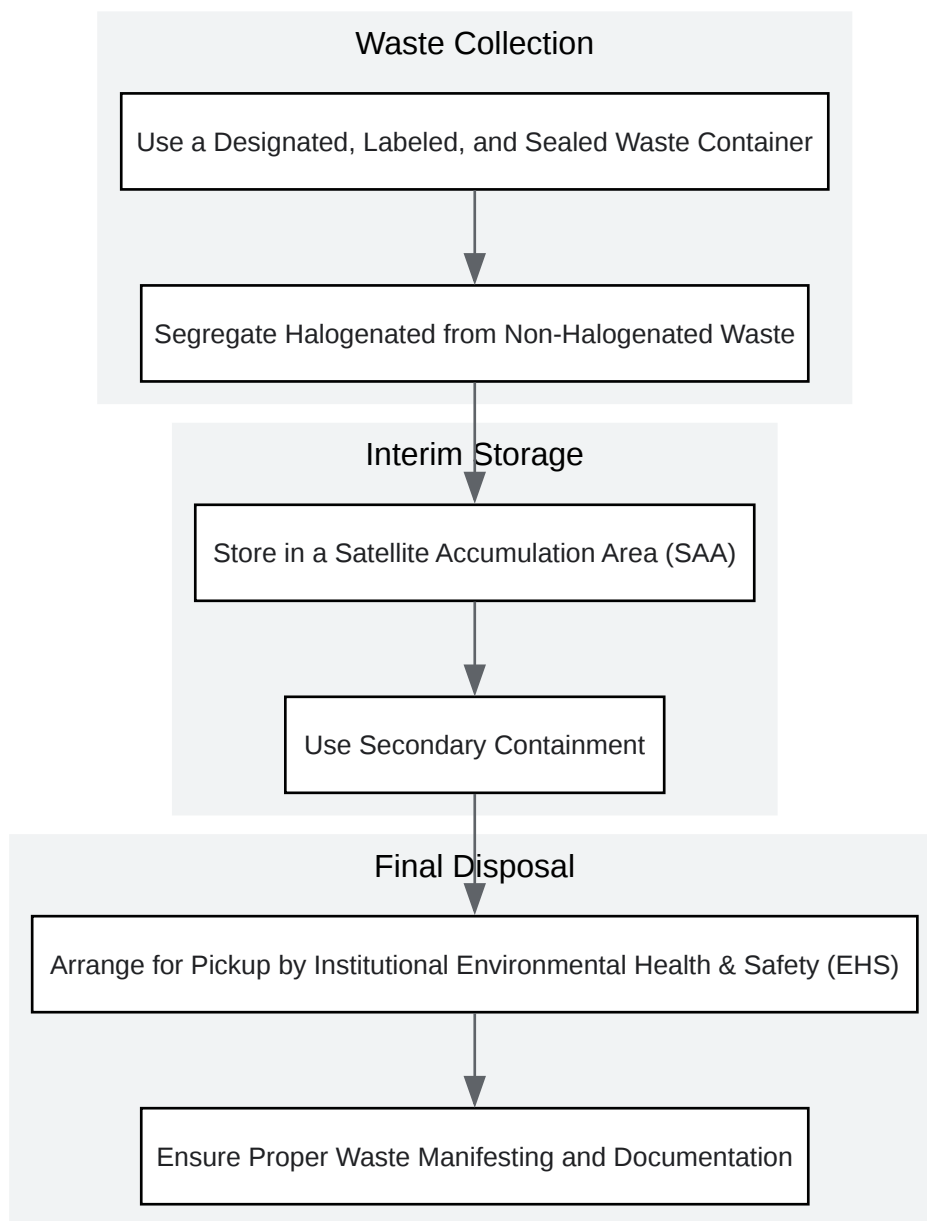
Waste Categorization and Segregation

1-Fluorooctane is a halogenated organic compound and must be disposed of as hazardous waste.^{[3][5][14][16]} It is also classified as a flammable liquid.^{[1][3]}

- EPA Waste Code: Due to its flammability (flash point < 140°F), **1-Fluorooctane** waste is categorized under the EPA hazardous waste code D001.^{[12][13][19][20]}
- Segregation: Halogenated organic waste must be collected separately from non-halogenated organic waste.^{[3][5][14][16]} Mixing these waste streams can lead to dangerous reactions and significantly increase disposal costs.^{[5][16]}

Step-by-Step Disposal Procedure

Disposal Workflow for 1-Fluorooctane Waste



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References

- 1. fishersci.com [fishersci.com]
- 2. northwestern.edu [northwestern.edu]
- 3. nrc.gov [nrc.gov]
- 4. thermofishersci.in [thermofishersci.in]
- 5. ehs.sfsu.edu [ehs.sfsu.edu]
- 6. research.usu.edu [research.usu.edu]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. OSHA Respirator Requirements for Selected Chemicals | NIOSH | CDC [cdc.gov]
- 9. ChemRest [chemrest.com]
- 10. teamstersafety.org [teamstersafety.org]
- 11. ehs.yale.edu [ehs.yale.edu]
- 12. Pocket Guide to Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. calpaclab.com [calpaclab.com]
- 14. Occupational Chemical Database | Occupational Safety and Health Administration [osha.gov]
- 15. nipissingu.ca [nipissingu.ca]
- 16. Occupational Chemical Database | Occupational Safety and Health Administration [osha.gov]
- 17. Occupational Chemical Database | Occupational Safety and Health Administration [osha.gov]
- 18. cdn.mscdirect.com [cdn.mscdirect.com]
- 19. Occupational exposure limits - ECHA [echa.europa.eu]
- 20. oshaocode.com [oshaocode.com]

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